

# 4-Octanol in Research: A Technical Guide

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## Compound of Interest

Compound Name: 4-Octanol

Cat. No.: B147376

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## Introduction

**4-Octanol** (CAS 589-62-8), a secondary eight-carbon alcohol, is a versatile organic compound with a range of applications in research and industry. While often utilized as a solvent and an intermediate in organic synthesis, its specific properties and those of its derivatives are of increasing interest in fields such as drug development, materials science, and chemical ecology. This technical guide provides an in-depth overview of the research applications of **4-octanol**, detailing its physicochemical properties, its role in synthesis, and the functional applications of its derivatives. This guide includes structured data, detailed experimental protocols, and visualizations of relevant workflows and pathways to support researchers in their work.

## Physicochemical Properties of 4-Octanol

A comprehensive understanding of the physicochemical properties of **4-octanol** is fundamental to its application in research. These properties influence its behavior as a solvent, its reactivity in chemical synthesis, and its potential interactions in biological systems.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1][2]
Molecular Weight	130.23 g/mol	[2]
Appearance	Colorless liquid	[1][3]
Odor	Weak, mellow aroma	[1][3]
Density	0.818 g/mL at 20 °C	[1][3]
Boiling Point	174-176 °C	[1][3]
Melting Point	-41 °C	[4]
Flash Point	65 °C	[1][4]
Water Solubility	Insoluble	[1][3]
Solubility in Organic Solvents	Soluble in ether, benzene, ethanol	[1][3]
logP (Octanol/Water Partition Coefficient)	2.680	[5]
Vapor Pressure	0.284 mmHg at 25 °C	[1]

## Applications in Organic Synthesis

**4-Octanol** serves as a key intermediate in the synthesis of various organic molecules, including esters, ethers, and more complex derivatives with applications in pharmaceuticals and materials science.[3]

## Synthesis of 3-Amino-4-octanol

A significant application of **4-octanol** chemistry is in the synthesis of its amino derivative, **3-amino-4-octanol**. This compound is a valuable building block for pharmaceuticals and corrosion inhibitors. The synthesis is typically a two-step process.

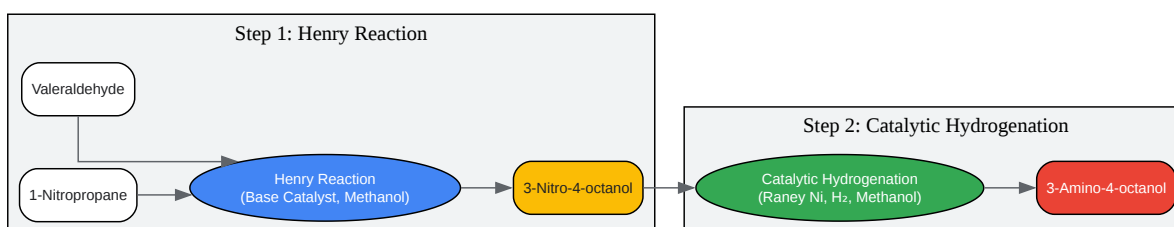
Step 1: Henry (Nitroaldol) Reaction to form 3-Nitro-**4-octanol**

- Objective: To synthesize the intermediate 3-nitro-**4-octanol** from 1-nitropropane and valeraldehyde.
- Materials:
  - 1-Nitropropane
  - Valeraldehyde
  - Methanol
  - Aqueous sodium hydroxide (NaOH) solution
  - Round-bottom flask equipped with a stirrer and addition funnel
- Procedure:
  - Charge the round-bottom flask with 1-nitropropane and methanol.
  - Slowly add valeraldehyde to the stirred solution.
  - Add the aqueous NaOH catalyst. An exotherm and a color change are typically observed.
  - Monitor the reaction to completion using an appropriate analytical method (e.g., GC-MS).

## Step 2: Catalytic Hydrogenation to 3-Amino-**4-octanol**

- Objective: To reduce the nitro group of 3-nitro-**4-octanol** to an amino group.
- Materials:
  - 3-Nitro-**4-octanol** (from Step 1)
  - Raney Nickel (or other suitable catalyst)
  - Methanol (as solvent)
  - High-pressure autoclave

- Procedure:
  - Load the autoclave with 3-nitro-**4-octanol**, methanol, and the Raney Nickel catalyst.
  - Seal the autoclave and purge with nitrogen, followed by hydrogen.
  - Pressurize the autoclave with hydrogen to the desired pressure (e.g., 600 psig).
  - Heat the reaction mixture to the target temperature (e.g., 40 °C) and stir.
  - Monitor the reaction by observing hydrogen uptake.
  - Upon completion, cool the reactor, vent the hydrogen, and purge with nitrogen.
  - Filter the catalyst to obtain the crude 3-amino-**4-octanol** solution.
  - The product can be purified by distillation.



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Synthetic pathway for 3-Amino-**4-octanol**.

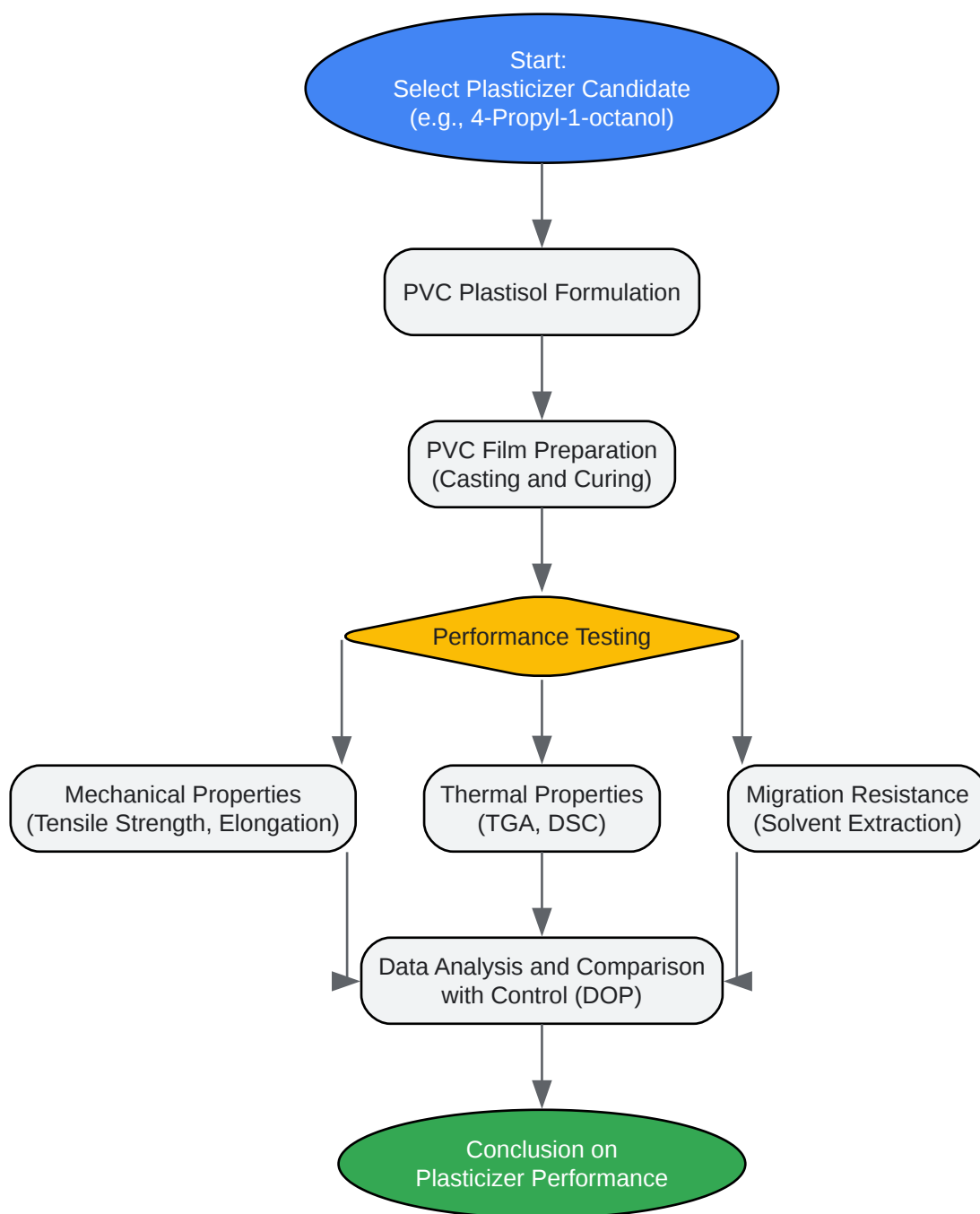
## Application of 4-Octanol Derivatives in Materials Science

Derivatives of **4-octanol** are being explored as alternatives to traditional plasticizers in polymer formulations. For instance, 4-propyl-1-octanol has been investigated as a novel plasticizer for polyvinyl chloride (PVC).

## Evaluation of 4-Propyl-1-octanol as a PVC Plasticizer

The performance of a novel plasticizer is evaluated through a series of standardized tests to determine its efficacy in modifying the physical properties of the polymer.

- Preparation of PVC Plastisols:
  - Formulate PVC plastisols with varying concentrations of 4-propyl-1-octanol and a control plasticizer (e.g., dioctyl phthalate - DOP).
  - The formulation typically includes PVC resin, the plasticizer, a thermal stabilizer, and a co-stabilizer like epoxidized soybean oil (ESBO).
  - Mix the components in a planetary mixer until a homogeneous paste is formed.
  - De-aerate the plastisol under vacuum to remove entrapped air.
- Preparation of PVC Films:
  - Cast the de-aerated plastisol onto a glass plate using a casting knife to a specified thickness.
  - Cure the cast film in an oven at a set temperature and time (e.g., 180 °C for 5 minutes).
  - Allow the films to cool to room temperature before testing.
- Performance Testing:
  - Mechanical Properties: Conduct tensile strength and elongation at break tests according to ASTM D638 standards.
  - Thermal Properties: Use thermogravimetric analysis (TGA) to assess thermal stability and differential scanning calorimetry (DSC) to determine the glass transition temperature (T<sub>g</sub>).
  - Migration Resistance: Evaluate the loss of plasticizer through solvent extraction (e.g., in hexane) or in contact with other materials, measuring the weight loss of the PVC film over time.



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Workflow for the evaluation of a novel plasticizer in PVC.

## Analytical Methodologies

Accurate and reliable analytical methods are crucial for the identification and quantification of **4-octanol** and its derivatives in various matrices. Gas chromatography-mass spectrometry (GC-MS) is a primary technique for this purpose.

## Experimental Protocol: GC-MS Analysis of 4-Octanol

- Objective: To identify and quantify **4-octanol** in a sample.
- Instrumentation: Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Sample Preparation:
  - Dissolve the sample containing **4-octanol** in a suitable solvent (e.g., dichloromethane or hexane).
  - If necessary, perform a derivatization step (e.g., silylation) to improve the volatility and thermal stability of the analyte.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness) is typically used.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program:
    - Initial temperature: 50 °C, hold for 2 minutes.
    - Ramp at 10 °C/min to 280 °C, hold for 5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Ion Source Temperature: 230 °C.
  - Mass Analyzer: Scan a mass range of m/z 40-400.
- Data Analysis:

- Identify the peak corresponding to **4-octanol** in the total ion chromatogram (TIC) based on its retention time.
- Confirm the identity by comparing the mass spectrum of the peak with a reference spectrum of **4-octanol**.
- Quantify the amount of **4-octanol** using a calibration curve prepared with standards of known concentrations.

Parameter	Typical Value/Condition
GC Column	DB-5ms (30 m x 0.25 mm, 0.25 µm)
Injector Temperature	250 °C
Oven Program	50 °C (2 min), then 10 °C/min to 280 °C (5 min)
Carrier Gas	Helium (1 mL/min)
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400

## 4-Octanol as a Volatile Organic Compound (VOC) in Research

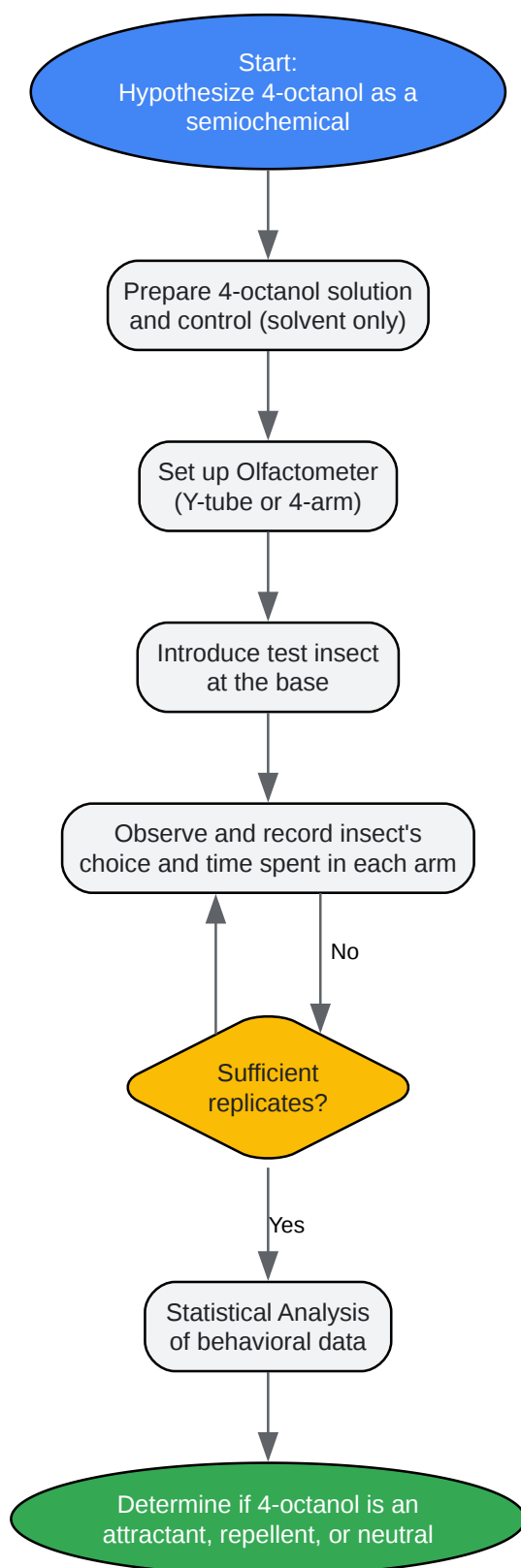
**4-Octanol** is a volatile organic compound (VOC) that can be found in natural products and as a metabolic byproduct of microorganisms.[6][7] Research in this area focuses on identifying and quantifying **4-octanol** as a biomarker or as a component of a complex volatile profile.

### Chemical Ecology Research

In chemical ecology, VOCs are studied for their role in mediating interactions between organisms. While direct research on **4-octanol** as a semiochemical is limited, its isomers are known to elicit behavioral responses in insects. The following is a generalized protocol for investigating the potential role of **4-octanol** as an insect attractant or repellent.

- Objective: To assess the behavioral response of an insect to **4-octanol**.

- Materials:
  - Y-tube or four-arm olfactometer
  - Purified air source
  - Flow meters
  - Humidifier
  - Test insects
  - High-purity **4-octanol**
  - Solvent (e.g., hexane or paraffin oil)
  - Filter paper discs
- Procedure:
  - Prepare a solution of **4-octanol** in the chosen solvent at a specific concentration.
  - Apply a known volume of the **4-octanol** solution to a filter paper disc and allow the solvent to evaporate.
  - Place the treated filter paper in the odor source chamber of one arm of the olfactometer.
  - Place a filter paper treated only with the solvent in the odor source chamber of the other arm (control).
  - Introduce a single insect at the base of the olfactometer.
  - Record the time the insect spends in each arm and its first choice of arm within a set observation period.
  - Repeat the experiment with a sufficient number of insects to allow for statistical analysis.



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Experimental workflow for an olfactometer bioassay.

## Conclusion

**4-Octanol** is a multifaceted compound with established and emerging applications in scientific research. Its utility as a solvent and a synthetic intermediate is well-documented, particularly in the production of valuable derivatives like 3-amino-**4-octanol**. Furthermore, the exploration of its derivatives as novel materials, such as plasticizers, highlights the potential for developing innovative products with improved performance and safety profiles. While direct research into the biological signaling effects of **4-octanol** is an area ripe for further investigation, the methodologies for studying its presence as a VOC and for its chemical analysis are well-established. This guide provides a foundational resource for researchers and professionals in drug development and materials science, offering detailed protocols and a structured overview of the current state of knowledge on **4-octanol** and its derivatives.

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